Spectroscopic Data of Xanthene-9-thione: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Xanthene-9-thione*
CAS No.:	*492-21-7*
Cat. No.:	*B087157*

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This technical guide provides a comprehensive analysis of the spectroscopic data for **Xanthene-9-thione**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data that define the structure and properties of this molecule.

Introduction

Xanthene-9-thione ($C_{13}H_8OS$) is a derivative of xanthene, characterized by the replacement of the oxygen atom at the 9-position with a sulfur atom, forming a thioketone. This structural modification imparts unique chemical and photophysical properties to the molecule, making its thorough characterization essential for its application in various scientific domains. Spectroscopic analysis is the cornerstone of this characterization, providing a detailed fingerprint of the molecule's atomic and molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **Xanthene-9-thione**, both ^{1}H and ^{13}C NMR provide critical information about the electronic environment of each nucleus.

^{1}H NMR Spectroscopy

While a publicly available, experimentally verified ^{1}H NMR spectrum for **Xanthene-9-thione** is not readily found in the literature, a predicted spectrum can be constructed based on the analysis of structurally similar compounds, such as thioxanthen-9-one. The aromatic region of the spectrum is of primary interest.

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 8.0 - 7.8	m	2H	H-1, H-8
~ 7.6 - 7.4	m	4H	H-2, H-3, H-6, H-7
~ 7.3 - 7.1	m	2H	H-4, H-5

Interpretation:

The protons on the aromatic rings of **Xanthene-9-thione** are expected to appear in the downfield region of the spectrum (7.0-8.5 ppm) due to the deshielding effect of the aromatic ring currents. The protons closest to the electron-withdrawing thioketone group (H-1 and H-8) are anticipated to be the most deshielded and thus appear at the lowest field. The remaining aromatic protons will exhibit complex splitting patterns (multiplets) due to spin-spin coupling with their neighbors.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides a direct map of the carbon skeleton of the molecule. A ^{13}C NMR spectrum for **Xanthene-9-thione** is available in public databases.[1]

^{13}C NMR Data (125 MHz, $CDCl_3$):

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Chemical Shift (δ) ppm	Assignment
~ 200	C=S (C-9)
~ 152	C-4a, C-5a
~ 135	C-1, C-8
~ 130	C-3, C-6
~ 126	C-4, C-5
~ 124	C-2, C-7
~ 118	C-9a, C-10a

Interpretation:

The most notable feature of the ^{13}C NMR spectrum is the downfield signal corresponding to the thioketone carbon (C-9) at approximately 200 ppm. This significant downfield shift is characteristic of carbons in a C=S double bond. The aromatic carbons appear in the range of 110-160 ppm. The quaternary carbons (C-4a, C-5a, C-9a, and C-10a) can be distinguished from the protonated carbons by their generally lower intensities.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **Xanthene-9-thione** in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$).
- Instrument: A 500 MHz NMR spectrometer equipped with a broadband probe.
- ^{1}H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Typical parameters: spectral width of 16 ppm, acquisition time of 2-3 seconds, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:

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- Acquire a proton-decoupled ^{13}C spectrum.
- Typical parameters: spectral width of 240 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds.

- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to the residual solvent peak ($CDCl_3$: δH = 7.26 ppm, δC = 77.16 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of a molecule, providing information about the functional groups present.

Predicted FT-IR Data (KBr Pellet):

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Medium	Aromatic C-H stretch
1600-1450	Strong	Aromatic C=C stretch
~ 1250	Strong	C=S stretch (thioketone)
~ 1200	Strong	Asymmetric C-O-C stretch (ether)
900-675	Strong	Aromatic C-H bend (out-of-plane)

Interpretation:

The IR spectrum of **Xanthene-9-thione** is expected to be dominated by absorptions from the aromatic rings and the thioketone group. The aromatic C-H stretching vibrations are anticipated just above 3000 cm^{-1}. The characteristic C=S stretching vibration of the thioketone is expected to appear as a strong band around 1250 cm^{-1}. The asymmetric C-O-C stretching of the ether linkage in the xanthene core will also give rise to a strong absorption band. The out-of-plane C-

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H bending vibrations of the substituted benzene rings will produce strong bands in the fingerprint region.

Experimental Protocol: FT-IR Spectroscopy (ATR)

- Sample Preparation: Place a small amount of solid **Xanthene-9-thione** directly onto the diamond crystal of the ATR accessory.
- Instrument: A Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition:
  - Record a background spectrum of the empty ATR crystal.
  - Record the sample spectrum by pressing the sample firmly against the crystal.
  - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its structure.

GC-MS Data:

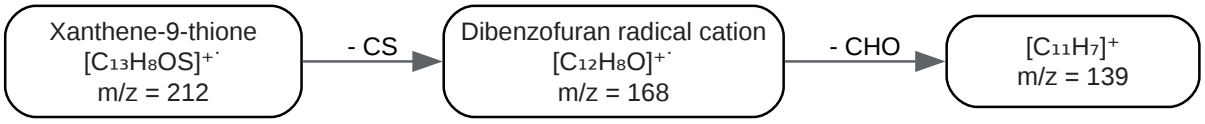
m/z	Relative Intensity	Assignment
212	High	$[M]^+$ (Molecular Ion)
168	High	$[M - CS]^+$
139	Medium	$[C_{11}H_7]^+$

Interpretation:

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The mass spectrum of **Xanthene-9-thione** shows a prominent molecular ion peak at m/z 212, which corresponds to the molecular weight of the compound ($C_{13}H_8OS$).[1] A major fragmentation pathway involves the loss of a carbon monosulfide (CS) radical, resulting in a strong peak at m/z 168. This fragment corresponds to the stable dibenzofuran radical cation. Further fragmentation can lead to the peak at m/z 139.

Mass Spectrometry Fragmentation Pathway:



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Caption: Proposed fragmentation pathway of **Xanthene-9-thione** in mass spectrometry.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Dissolve a small amount of **Xanthene-9-thione** in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrument: A gas chromatograph coupled to a mass spectrometer (e.g., a quadrupole or ion trap analyzer).
- GC Conditions:
  - Column: A non-polar capillary column (e.g., HP-5MS).
  - Injection: Split or splitless injection of 1 µL of the sample solution.
  - Temperature Program: Start at a low temperature (e.g., 100 °C), ramp to a high temperature (e.g., 280 °C) to ensure elution of the compound.
- MS Conditions:
  - Ionization: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.

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- Data Analysis: Identify the peak corresponding to **Xanthene-9-thione** in the total ion chromatogram and analyze the corresponding mass spectrum.

Conclusion

The spectroscopic data presented in this guide provide a detailed and multi-faceted characterization of **Xanthene-9-thione**. The combination of NMR, IR, and MS data allows for the unambiguous confirmation of its molecular structure. The ^{13}C NMR and MS data are well-established, while the ^{1}H NMR and IR data, though predicted, are based on sound spectroscopic principles and data from closely related analogs. This comprehensive spectroscopic profile is invaluable for the quality control of synthesized **Xanthene-9-thione** and serves as a foundational reference for its further investigation and application in scientific research and development.

References

- PubChem. **Xanthene-9-thione**. National Center for Biotechnology Information. [Link]

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Sources

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